

Safe Disposal of Ethanone, 1-(2-aminophenyl)-, oxime: A Procedural Guide

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Compound of Interest

Compound Name: *Ethanone, 1-(2-aminophenyl)-, oxime*

Cat. No.: *B1621877*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the disposal of **Ethanone, 1-(2-aminophenyl)-, oxime**, a compound utilized in various research applications.

Quantitative Data Summary

The following table summarizes key quantitative data for **Ethanone, 1-(2-aminophenyl)-, oxime**, facilitating easy reference for safety and handling protocols.

Property	Value	Source
Molecular Weight	150.18 g/mol	PubChem[1]
XLogP3	1.3	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	150.079312947 Da	PubChem[1]
Topological Polar Surface Area	58.6 Å ²	PubChem[1]
Heavy Atom Count	11	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	156	PubChem[1]
CAS Number	4964-49-2	ChemicalBook[2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	ChemicalBook[2]

Disposal Protocol

The primary method for the disposal of **Ethanone, 1-(2-aminophenyl)-, oxime** is through an approved waste disposal plant.[3][4] The material may be sent to a licensed chemical destruction facility or undergo controlled incineration with flue gas scrubbing.[5] It is crucial to prevent the chemical from entering sewer systems or contaminating water, foodstuffs, and feed.[5]

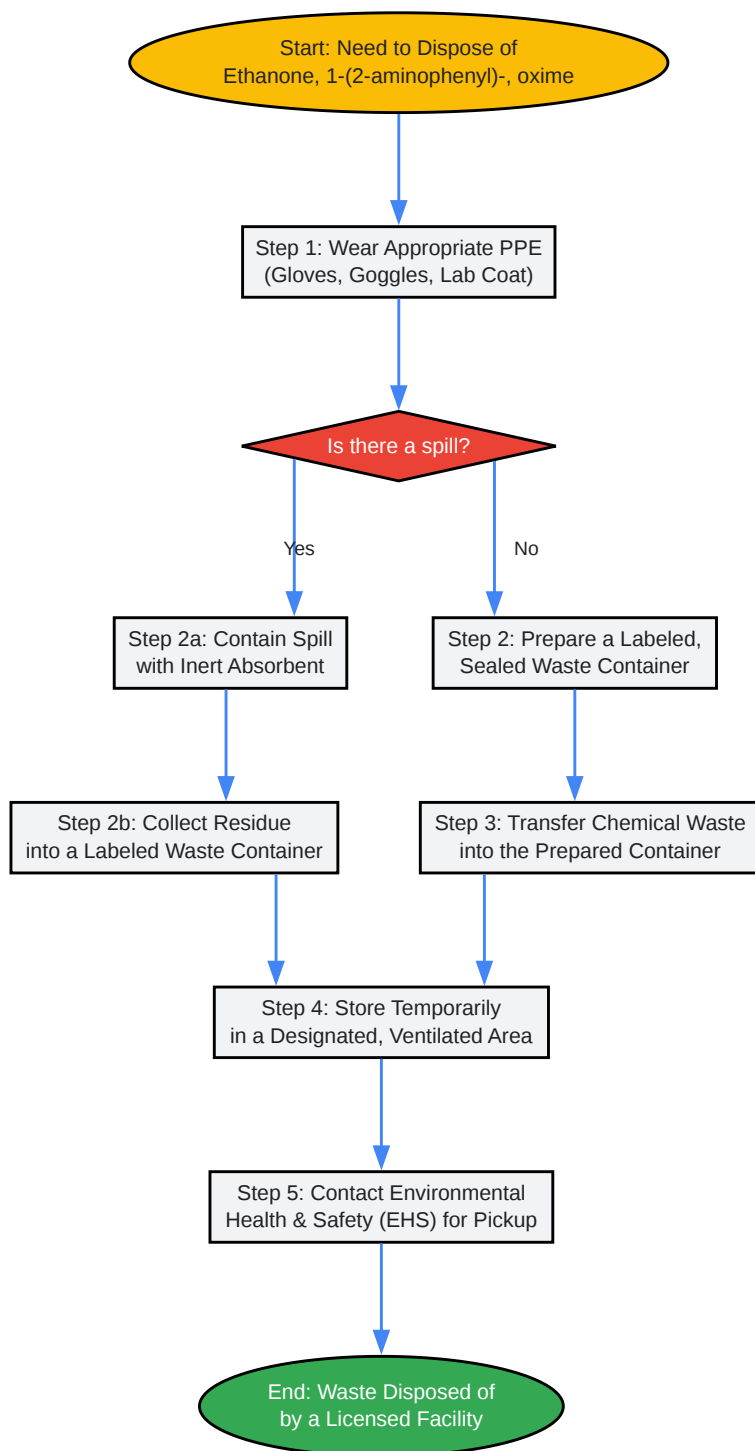
Step-by-Step Disposal Procedure:

- **Personal Protective Equipment (PPE):** Before handling the chemical, ensure appropriate PPE is worn, including protective gloves, clothing, and eye/face protection.[3][4] Handling should occur in a well-ventilated area.[5]

- **Container Management:** Keep the chemical in a suitable and closed container for disposal. [5] If the original container is to be disposed of, it can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable for other purposes and then dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated under controlled conditions with flue gas scrubbing. [5]
- **Waste Collection:** Collect and arrange for the disposal of the chemical waste. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations. [5] Use spark-proof tools and explosion-proof equipment during collection. [5]
- **Accidental Release Containment:** In the event of a spill, prevent further leakage if it is safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided. [5] Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust. [3]
- **Final Disposal:** Dispose of the contents and container at an approved waste disposal plant. [3][4] This ensures that the disposal process is compliant with federal, state, and local regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ethanone, 1-(2-aminophenyl)-, oxime**.



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